

# Operational Guide: Safe Handling and Disposal of 2-(Tetradecyloxy)ethanol

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 2-(Tetradecyloxy)ethanol

CAS No.: 27306-79-2

Cat. No.: B7797876

[Get Quote](#)

## Executive Summary & Chemical Profile[1][2]

**2-(Tetradecyloxy)ethanol** (CAS: 4536-29-0), often referred to as Myristyl Glycol or Ethylene Glycol Monotetradecyl Ether, is a non-ionic surfactant.[1][2][3] Unlike short-chain glycol ethers (e.g., 2-methoxyethanol) which are volatile and acutely toxic, this long-chain variant presents unique challenges primarily related to aquatic toxicity and physical handling (foaming/viscosity). [1][2][3]

This guide replaces generic "solvent disposal" instructions with a targeted protocol designed to prevent wastewater contamination and ensure regulatory compliance under RCRA and EPCRA guidelines.

## Chemical Snapshot[1][4]

Parameter	Data	Operational Implication
CAS Number	4536-29-0	Use for waste labeling and inventory tracking.[1][2][3]
Molecular Formula		Long alkyl chain (C14) confers surfactant properties.[2][3]
Flash Point	>110°C (Estimated)	Low flammability risk, but combustible.[1][2][3] Class IIIB.
Water Solubility	Low/Dispersible	Do not pour down drain. Will not dissolve; forms emulsions.[2][3]
GHS Classification	Skin Irrit. 2, Eye Irrit.[1][2][3][4] 2A	Requires standard PPE (Nitrile gloves, safety glasses).[1][2]
Regulatory Status	Glycol Ethers Category (EPCRA 313)	Subject to TRI reporting limits in the US.[2][3]

## Hazard Assessment & Pre-Disposal Logic

Before disposal, you must assess the state of the chemical.[1] As an ether derivative, there is a theoretical risk of peroxide formation, although significantly lower than in diethyl ether or THF.  
[1]

### The "Ether Rule" (Peroxide Check)[2]

- Causality: The ether linkage ( ) can react with atmospheric oxygen over time to form unstable hydroperoxides.[1]
- Protocol: If the container has been opened and stored for >12 months, test for peroxides using standard starch-iodide strips before consolidating into a waste drum.[1]
  - Result < 10 ppm: Safe to bulk.[1]
  - Result > 10 ppm: Contact EHS immediately for stabilization (usually reduction with ferrous sulfate) before moving.[1]

## Waste Segregation & Disposal Protocols

### A. Liquid Waste Stream (Primary Route)

Directive: Segregate as Non-Halogenated Organic Waste.[1]

- Why: Although it contains oxygen, it burns cleanly in high-BTU incinerators.[1] It must not be mixed with aqueous waste streams because its surfactant nature causes massive foaming in wastewater treatment aerators, disrupting bacterial digestion.[1]
- Container: HDPE or Steel drum (lined).[1]
- Labeling: "Non-Halogenated Organic Solvent Waste. Contains: **2-(Tetradecyloxy)ethanol** (Glycol Ether)."[1][2][3][5]

### B. Solid Waste (Contaminated Debris)

Directive: Lab trash contaminated with this substance (wipes, pipettes, gloves) must be treated as Hazardous Solid Waste.[1]

- Why: Leaching.[1][6] If placed in regular trash, the chemical can leach into landfill groundwater.[1]
- Protocol: Double-bag in yellow/transparent hazardous waste bags (depending on facility color codes) and seal.

### C. Empty Containers

Directive: Triple Rinse Protocol.

- Drain: Ensure the bottle is "RCRA Empty" (less than 3% by weight remaining).
- Rinse: Triple rinse with a compatible solvent (e.g., Ethanol or Acetone).[1] Do not rinse with water initially, as the surfactant will stick to the glass and foam.[1]
- Disposal of Rinsate: Pour the ethanol/acetone rinsate into the Liquid Waste container (Section A).

- Final Step: Deface the label and discard the glass bottle in the glass recycling or trash, per local policy.

## Spill Management Protocol

Scenario: A 500mL bottle shatters on the lab floor.

Critical Warning: Do NOT attempt to mop with water. Adding water to a concentrated surfactant spill will generate uncontrollable foam, expanding the spill volume by 10x and creating a slip hazard.[1]

## Step-by-Step Response

- Isolate: Mark the area. The liquid is viscous and slippery.
- Absorb: Use an inert absorbent (Vermiculite, Diatomaceous Earth, or Polypropylene pads).  
[1]
  - Technique: Circle the spill from the outside in to contain it.
- Scoop: Use a spark-proof plastic shovel to transfer the saturated absorbent into a wide-mouth waste jar.[1]
- Solvent Wipe: Once the bulk liquid is removed, wipe the floor with a paper towel soaked in Ethanol (70% or higher).[1] This cuts the lipid tail of the surfactant and removes the slick residue.
- Final Wash: Only after the ethanol wipe should you clean the area with soap and water.

## Decision Logic (Visualized)

The following diagram illustrates the decision matrix for handling **2-(Tetradecyloxy)ethanol** waste.



[Click to download full resolution via product page](#)

Figure 1: Decision tree for the safe segregation and disposal of C14-glycol ether waste.[1][2][3]

## Regulatory & Compliance Context

### US EPA (RCRA)

While **2-(Tetradecyloxy)ethanol** is not a P-listed or U-listed acute hazardous waste, it is regulated under the "Certain Glycol Ethers" category.[1][2][3]

- Waste Code: Generally falls under D001 (Ignitable) if mixed with flammable solvents, or non-hazardous regulated waste depending on state interpretation.[1] However, best practice dictates treating it as Class 9 (Miscellaneous) or general chemical waste due to aquatic toxicity.[1]

### EPCRA Section 313 (TRI Reporting)

Facilities manufacturing, processing, or using this chemical in excess of threshold quantities (usually 10,000 lbs/year for use) must report it under the Glycol Ethers Category (N230).[1][2]

- Definition: The structure

applies here, where the ether linkage is present.[1][2][3]

## References

- PubChem. (n.d.).[1] **2-(Tetradecyloxy)ethanol** Compound Summary. National Library of Medicine. Retrieved from [\[Link\]](#)
- US Environmental Protection Agency. (2023). List of Toxic Chemicals within the Glycol Ethers Category. EPA.gov.[1] Retrieved from [\[Link\]](#)[1][2]
- Occupational Safety and Health Administration (OSHA). (n.d.).[1] Glycol Ethers Safety and Health Topics. United States Department of Labor. Retrieved from [\[Link\]](#)[1][2]

#### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## Sources

- [1. media.suweb.site \[media.suweb.site\]](#)
- [2. Waste Code \[rcrainfo.epa.gov\]](#)
- [3. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk \[essr.umd.edu\]](#)
- [4. carlroth.com \[carlroth.com\]](#)
- [5. 2-\(TETRADECYLOXY\)ETHANOL | 2136-70-1 \[chemicalbook.com\]](#)
- [6. ICSC 0060 - ETHYLENE GLYCOL MONOETHYL ETHER \[chemicalsafety.ilo.org\]](#)
- To cite this document: BenchChem. [Operational Guide: Safe Handling and Disposal of 2-(Tetradecyloxy)ethanol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7797876/docs#operational-guide-safe-handling-and-disposal-of-2-tetradecyloxy-ethanol\]](https://www.benchchem.com/product/b7797876/docs#operational-guide-safe-handling-and-disposal-of-2-tetradecyloxy-ethanol)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check